

AT-9010 Tetrasodium: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: AT-9010 tetrasodium

Cat. No.: B13893517

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the ordering, shipping, and utilization of **AT-9010 tetrasodium** in a research setting. AT-9010 is the active triphosphate metabolite of the antiviral prodrug AT-527 and a potent inhibitor of the SARS-CoV-2 RNA-dependent RNA polymerase (RdRp) and NiRAN domain, making it a critical tool for studies on viral replication and the development of novel antiviral therapeutics.

Ordering and Shipping

AT-9010 tetrasodium is available from various chemical suppliers for research purposes only and is not intended for human use.

Table 1: Supplier and Ordering Information

Supplier	Available Quantities	Estimated Price (USD)	Shipping Condition
MedchemExpress	1 mg, 5 mg, 10 mg	\$1080 (1 mg), \$2650 (5 mg), \$4000 (10 mg)	Dry Ice ^[1]
GlpBio	1 mg, 5 mg, 10 mg	\$855 (1 mg)	Blue Ice ^{[2][3]}

Note: Prices are subject to change and may not include shipping and handling fees. Bulk quantities are typically available upon request.

Upon receipt, it is imperative to handle the compound with appropriate safety precautions in a laboratory setting.

Storage and Stability

Proper storage of **AT-9010 tetrasodium** is crucial to maintain its integrity and biological activity.

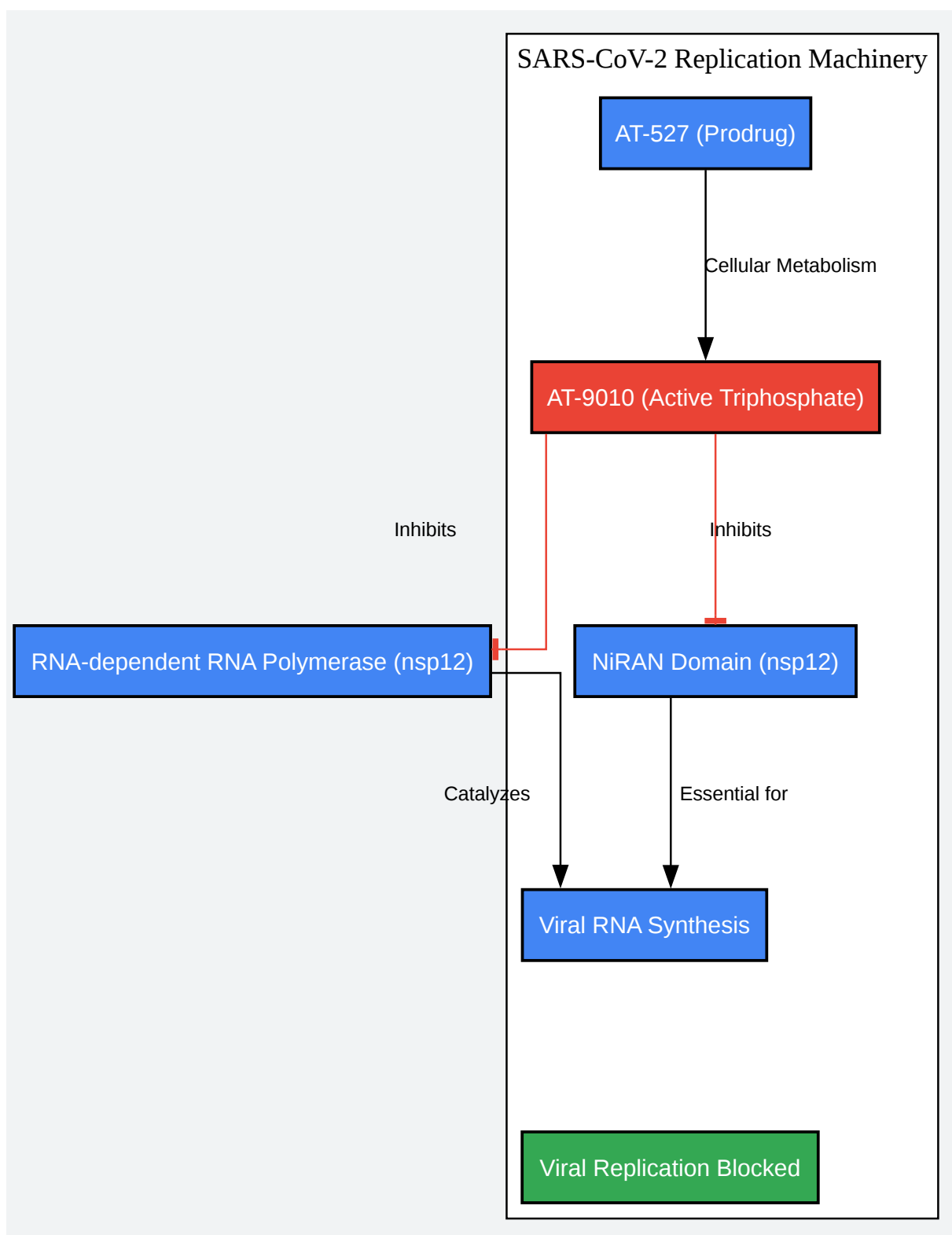
Table 2: Storage and Stability Guidelines

Form	Storage Temperature	Duration	Special Conditions
Solid	-80°C	Up to 6 months	Protect from light, store under nitrogen[1][2]
Stock Solution	-80°C	Up to 6 months	Avoid repeated freeze-thaw cycles[1][2]
Stock Solution	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles[2]

Mechanism of Action: Dual Inhibition of SARS-CoV-2 Replication

AT-9010 exhibits a dual mechanism of action, targeting two essential enzymatic activities of the SARS-CoV-2 polymerase complex (nsp12).[1]

- **RNA Chain Termination:** AT-9010 acts as a chain terminator at the RdRp active site. Its incorporation into the growing viral RNA strand prevents the correct alignment of the incoming nucleotide, thereby halting further RNA synthesis.[1]
- **NiRAN Inhibition:** The compound also binds to the N-terminal nidovirus RdRp-associated nucleotidyltransferase (NiRAN) domain of nsp12. This binding competitively inhibits the NiRAN's nucleotidyltransferase activity, which is essential for viral replication.[1]



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Caption: Dual inhibitory mechanism of AT-9010 on SARS-CoV-2 replication.

Experimental Protocols

Protocol 1: Preparation of AT-9010 Tetrasodium Stock Solution

Objective: To prepare a concentrated stock solution of **AT-9010 tetrasodium** for use in downstream assays.

Materials:

- **AT-9010 tetrasodium** (solid)
- Nuclease-free water, sterile
- Ultrasonic bath
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- Equilibrate the vial of **AT-9010 tetrasodium** to room temperature before opening.
- Aseptically add the required volume of sterile, nuclease-free water to the vial to achieve a desired concentration (e.g., 100 mg/mL).[\[1\]](#)[\[2\]](#)
- To aid dissolution, sonicate the solution in an ultrasonic bath until the solid is completely dissolved.[\[1\]](#)[\[2\]](#)
- Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)

Table 3: Stock Solution Preparation Guide

Desired Concentration	Mass of AT-9010	Volume of Water
10 mM	1 mg	159.5 µL
10 mM	5 mg	797.3 µL
10 mM	10 mg	1.5946 mL

Calculations are based on a molecular weight of 627.13 g/mol .

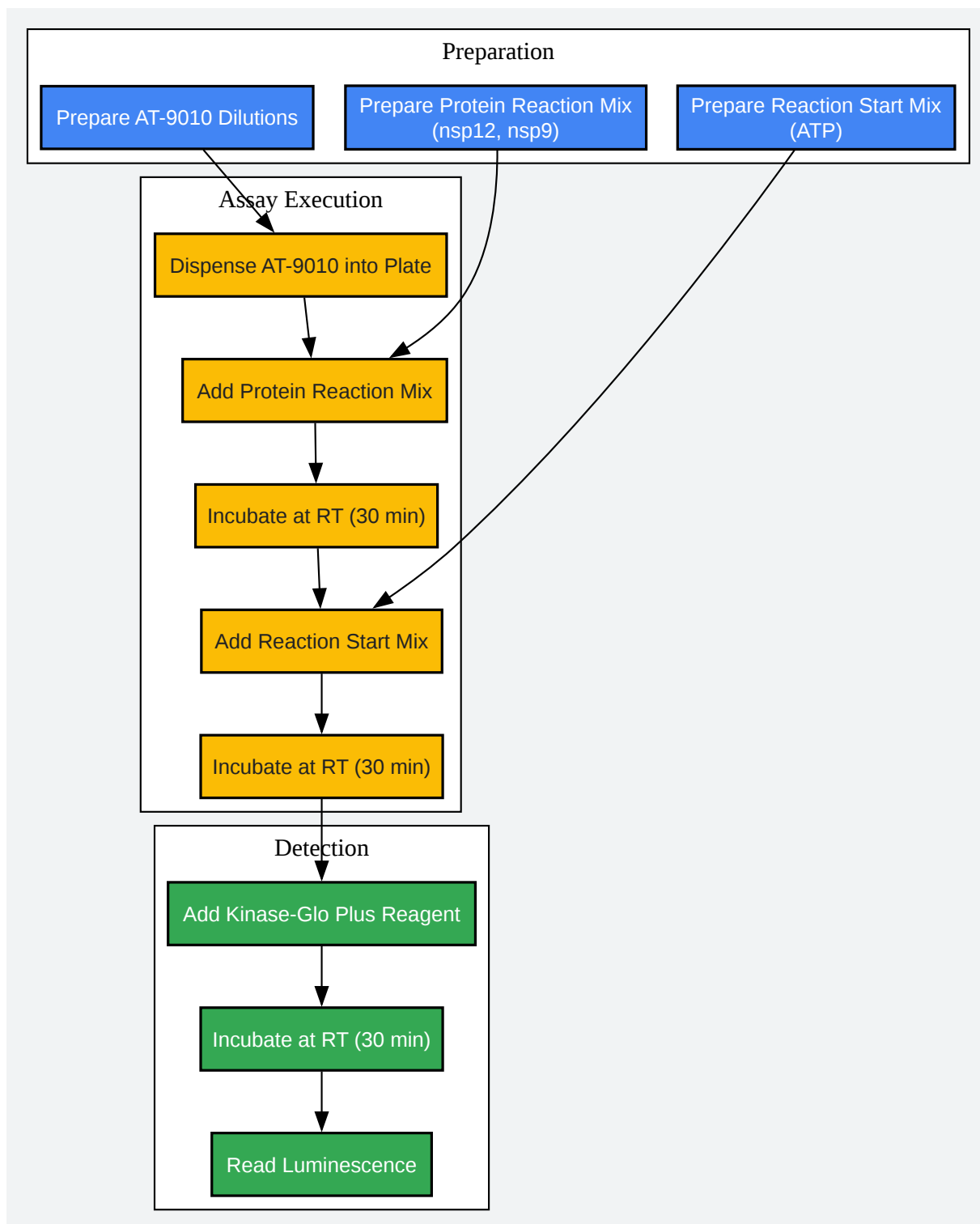
Protocol 2: In Vitro NiRAN Inhibition Assay

Objective: To determine the inhibitory activity of AT-9010 on the nucleotidyltransferase function of the SARS-CoV-2 NiRAN domain. This protocol is adapted from a high-throughput screening assay for NiRAN inhibitors.

Materials:

- Recombinant SARS-CoV-2 nsp12 protein
- Recombinant SARS-CoV-2 nsp9 protein
- ATP (Adenosine triphosphate)
- Assay Buffer (50 mM Tris-HCl pH 7.5, 5 mM KCl, 1 mM DTT, 2 mM MnCl₂)
- Kinase-Glo® Plus Luminescence Kinase Assay Kit (Promega)
- 384-well white bottom plates
- **AT-9010 tetrasodium** stock solution
- Positive control (e.g., Toxoflavin)
- Negative control (DMSO or buffer)

Experimental Workflow:



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References

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